

Technical Support Center: Vehicle Selection for In Vivo Administration of Procaterol

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Compound of Interest

Compound Name: *Procaterol (hydrochloride)
(hemihydrate)*

Cat. No.: *B15962054*

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This guide provides researchers, scientists, and drug development professionals with essential information for the selection of appropriate vehicles for the in vivo administration of procaterol. It includes frequently asked questions, troubleshooting advice, and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What are the key solubility properties of procaterol hydrochloride?

A1: Procaterol is typically used as its hydrochloride salt, which is a white to pale yellowish-white crystalline powder.^[1] Its solubility is a critical factor in vehicle selection. The compound is soluble in water and methanol, and slightly soluble in ethanol.^{[1][2]} It is practically insoluble in diethyl ether.^[1] A 1% w/v solution of procaterol hydrochloride in water has a pH between 4.0 and 5.0.^{[1][2]}

Q2: What is the recommended vehicle for oral administration of procaterol?

A2: The choice of vehicle for oral administration depends on the desired concentration and whether a solution or suspension is required.

- **Aqueous Solutions:** For lower concentrations, sterile water or phosphate-buffered saline (PBS) are suitable vehicles, as procaterol hydrochloride is water-soluble.[3]
- **Suspensions:** For higher concentrations that exceed its solubility, a suspension can be prepared. Common suspending vehicles include 0.5% (w/v) aqueous solutions of carboxymethyl cellulose (CMC) or methylcellulose.[3]

Q3: What is a suitable vehicle for parenteral (e.g., intravenous, intraperitoneal) administration of procaterol?

A3: For parenteral routes, sterile, isotonic solutions are mandatory to prevent irritation and ensure compatibility with physiological conditions.[3]

- **Sterile Saline (0.9% NaCl):** This is a commonly used vehicle for dissolving procaterol hydrochloride for injections.[3]
- **Phosphate-Buffered Saline (PBS):** PBS is also an appropriate vehicle that helps maintain a physiological pH.[3] It is crucial to filter the final solution through a sterile 0.22 µm filter before injection to remove any potential particulates.[3]

Q4: Can I use organic solvents like DMSO or ethanol as a co-solvent?

A4: While procaterol hydrochloride is soluble in DMSO, using 100% DMSO for in vivo studies is generally not recommended due to its potential for toxicity and local irritation.[3][4] If a co-solvent is necessary to achieve a higher concentration, DMSO or ethanol should be used at the lowest possible concentration (typically less than 10% of the final volume) and then diluted with a primary vehicle like sterile saline.[3]

Data Presentation

Table 1: Physicochemical Properties of Procaterol Hydrochloride

Property	Value	Source(s)
Appearance	White to pale yellowish-white crystalline powder	[1][2]
Molecular Formula	C ₁₆ H ₂₂ N ₂ O ₃ ·HCl	[5][6]
Molecular Weight	326.82 g/mol	[5][6]
Solubility	Soluble in water, methanol, formic acid	[1][2]
Slightly soluble in ethanol	[1][2]	
Practically insoluble in diethyl ether	[1]	
pH (1% in water)	4.0 - 5.0	[1][2]
Melting Point	Approx. 195°C (with decomposition)	[1][7]

Table 2: Common Vehicles for In Vivo Administration of Procaterol

Administration Route	Vehicle	Typical Concentration	Key Considerations	Source(s)
Oral (Gavage)	Sterile Water / PBS	Solution (low mg/mL range)	Simple, for soluble doses.	[3][8]
0.5% Carboxymethyl Cellulose (CMC)	Suspension (higher mg/mL)	Requires uniform suspension before dosing.	[3]	
Intravenous (IV)	Sterile Saline (0.9% NaCl)	Solution (µg/mL to low mg/mL)	Must be sterile, isotonic, and free of particulates.	[3][9]
Intraperitoneal (IP)	Sterile Saline / PBS	Solution (µg/mL to low mg/mL)	Faster absorption than subcutaneous route.	[3][9]
Inhalation	Saline for Nebulization	Solution (µg/mL range)	Vehicle must be compatible with nebulizer device.	[10][11]

Experimental Protocols

Protocol 1: Preparation of Procaterol Solution for Oral Gavage (1 mg/mL)

- Weighing: Accurately weigh the required amount of procaterol hydrochloride hemihydrate.
- Dissolution: In a sterile container, add the appropriate volume of sterile saline (0.9% NaCl) or sterile water.[3]
- Mixing: Mix thoroughly using a vortex mixer until the compound is completely dissolved. Gentle warming (not exceeding 40°C) may be used to aid dissolution.[3]
- Inspection: Visually inspect the solution to ensure it is clear and free of any undissolved particles.

- Storage: Store protected from light.[1][7] Prepare fresh if possible, or validate storage conditions to ensure stability.

Protocol 2: Preparation of Procaterol Suspension for Oral Gavage (e.g., 5 mg/mL)

- Vehicle Preparation: Prepare a 0.5% (w/v) solution of carboxymethyl cellulose (CMC) in sterile water. This may require stirring for several hours to fully hydrate.[3]
- Trituration: Weigh the required amount of procaterol hydrochloride and grind it to a fine powder using a mortar and pestle. This ensures a uniform particle size.[3]
- Paste Formation: Add a small volume of the 0.5% CMC vehicle to the powder and triturate to form a smooth, uniform paste.[3]
- Dilution: Gradually add the remaining vehicle while mixing continuously to achieve the final desired concentration.
- Homogenization: Stir or vortex the suspension thoroughly immediately before each administration to ensure a homogenous dose is delivered.[3]

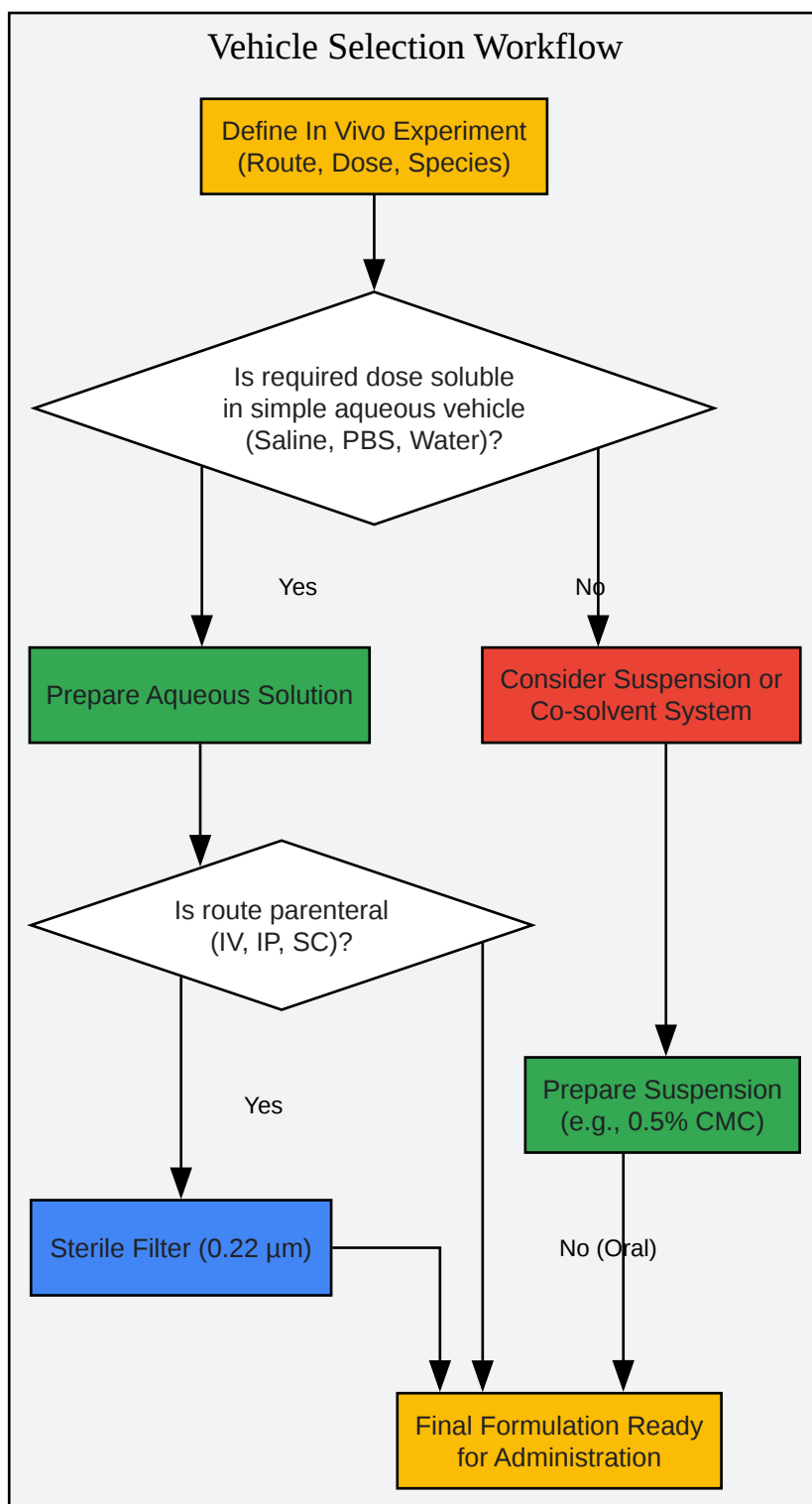
Troubleshooting Guide

Issue	Possible Cause(s)	Troubleshooting Steps
Precipitate or Cloudiness in Solution	- Concentration Exceeds Solubility: The drug concentration is too high for the chosen vehicle. - - Temperature Effects: Solubility may decrease at lower storage temperatures. - pH - Incompatibility: The pH of the vehicle may be affecting drug solubility.	- Verify Solubility: Check the concentration against known solubility data. Consider preparing a suspension if a higher dose is needed. - - Gentle Warming: Warm the solution gently (to <40°C) or use sonication to redissolve the compound.[3] - pH - Adjustment: Ensure the vehicle's pH is within the optimal range for procaterol stability and solubility (pH 4.0-5.0).[3]
High Variability in Animal Response	- Inhomogeneous Suspension: The drug is not evenly distributed in the suspension, leading to inconsistent dosing. - Improper Gavage Technique: Incorrect administration can lead to variable absorption or accidental tracheal delivery.[3] - Vehicle-Drug Interaction: The vehicle may be affecting drug absorption and bioavailability. [3]	- Ensure Homogeneity: Vortex or stir the suspension vigorously immediately before aspirating each dose.[3] - - Refine Technique: Ensure proper training and technique for oral gavage to minimize stress and ensure delivery to the stomach.[3] - Evaluate Vehicle: Consider if the vehicle's viscosity is appropriate. Highly viscous vehicles can be difficult to administer accurately.[3]
Adverse Events in Animals (e.g., irritation, distress)	- Vehicle Toxicity: The vehicle itself (e.g., high concentration of DMSO, non-isotonic solution) may be causing adverse effects. - Improper Administration: Physical	- Use Recommended Vehicles: Whenever possible, use well-tolerated vehicles like saline or PBS.[9] - Limit Co-solvents: If an organic co-solvent is necessary, use the lowest effective concentration.[3] -

trauma from injection or
gavage needle.

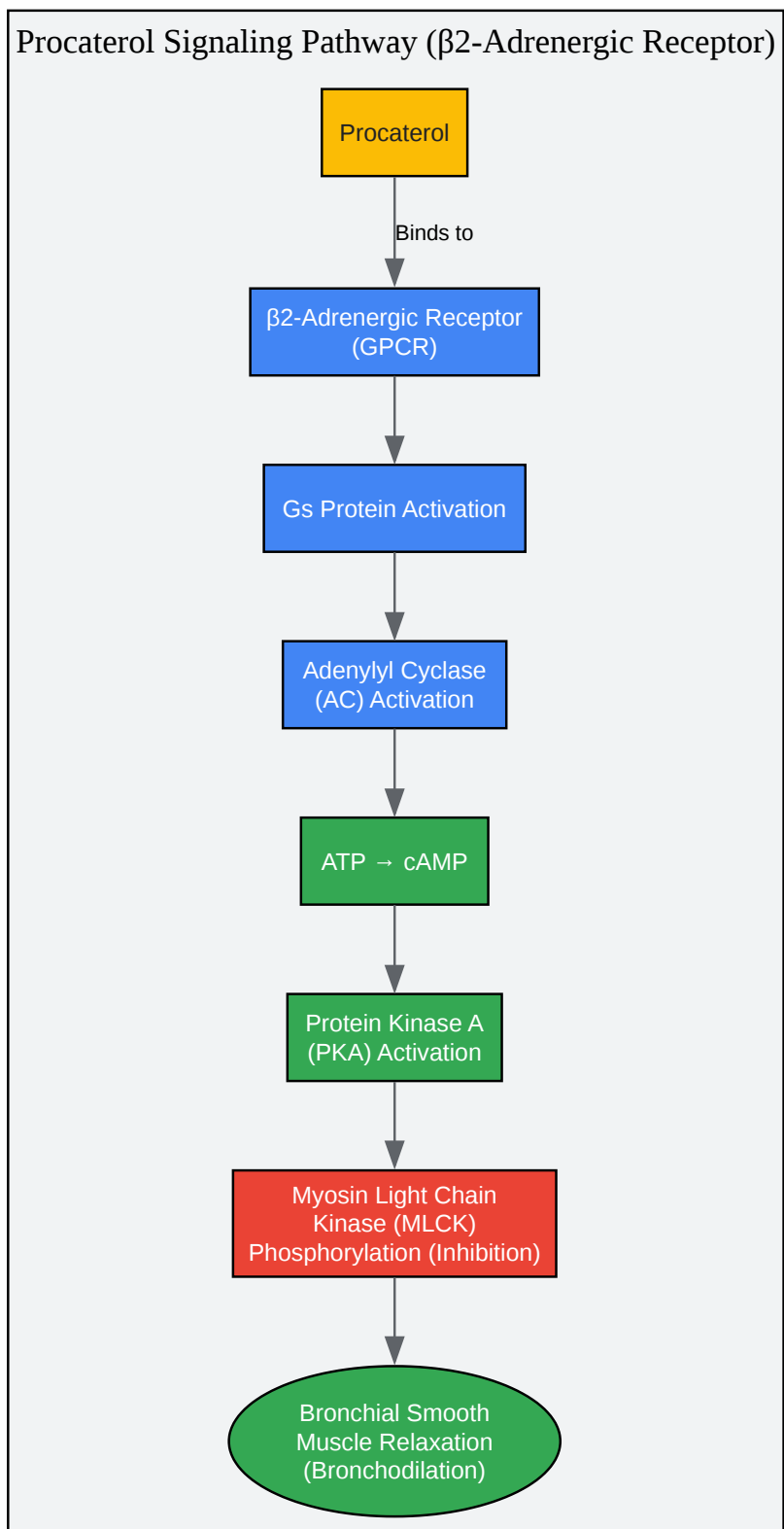
Check Osmolality/pH: Ensure
parenteral formulations are
isotonic and at a physiological
pH.

Visualizations



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Caption: Workflow for selecting a suitable vehicle for procaterol.



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Caption: Simplified signaling pathway for procaterol-induced bronchodilation.[12]

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